Navigating the Isotopic Landscape: A Technical Guide to Hydrazine-D4

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Compound of Interest

Compound Name:	*HYDRAZINE-D4*
CAS No.:	*13762-95-3*
Cat. No.:	*B089299*

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For Researchers, Scientists, and Drug Development Professionals

In the intricate world of chemical synthesis and analysis, isotopic labeling is an indispensable tool. Among the deuterated compounds available, **Hydrazine-D4** stands out for its unique properties and diverse applications. This guide provides an in-depth exploration of **Hydrazine-D4**, offering technical insights and practical protocols to empower researchers in their scientific endeavors. We will delve into the distinct characteristics of both the anhydrous and monodeuterate forms of this crucial reagent.

Core Identity and Physicochemical Properties

Hydrazine-D4, the deuterated analogue of hydrazine, is commercially available in two primary forms: anhydrous and monodeuterate. The choice between these forms is dictated by the specific requirements of the experimental setup, such as the need for a specific solvent system or the tolerance for the presence of deuterium oxide.

A clear understanding of their fundamental properties is the first step towards successful application.

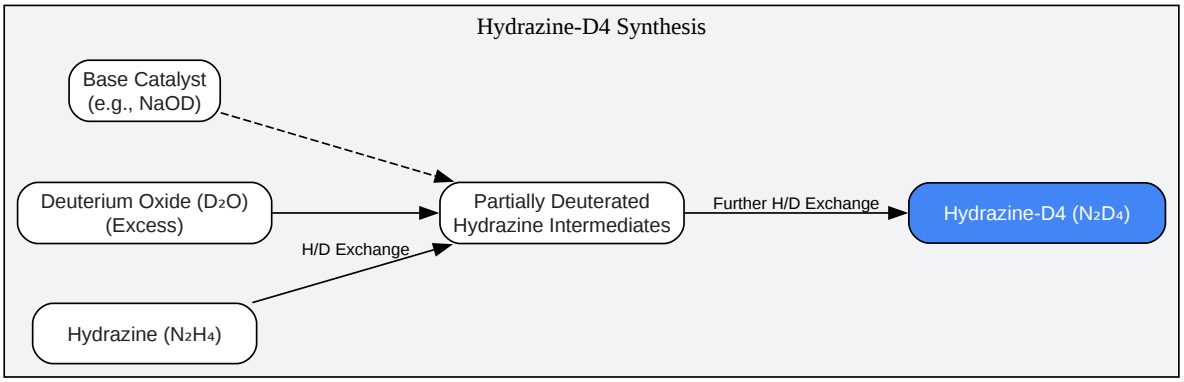
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Property	Hydrazine-d4 (Anhydrous)	Hydrazine-d4 monodeuterate
CAS Number	13762-95-3[1]	102096-80-0[2][3][4][5]
Molecular Formula	D_4N_2[1]	$D_4N_2 \cdot D_2O$[2][3][4]
Molecular Weight	36.070 g/mol [1]	56.10 g/mol [2][3][4][5]
Synonyms	(2H4)Hydrazine	Hydrazine-d4 deuterate[3][4]

Synthesis and Mechanistic Considerations

The synthesis of **Hydrazine-D4** typically involves the deuteration of hydrazine or its derivatives. A common approach is the repeated exchange of protons with deuterium from a deuterium source, such as deuterium oxide (D_2O), often under basic conditions to facilitate the deprotonation-reprotonation (deuteration) equilibrium.

Conceptual Synthesis Workflow:



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Caption: Conceptual workflow for the synthesis of **Hydrazine-D4** via H/D exchange.

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The choice of a basic catalyst is crucial as it enhances the lability of the N-H protons, thereby driving the equilibrium towards the fully deuterated product. The efficiency of the deuteration is monitored using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy, observing the disappearance of the N-H proton signal and the appearance of the N-D signal.

Applications in Research and Development

The primary utility of **Hydrazine-D4** lies in its role as a deuterium source and as a labeled internal standard in mass spectrometry-based analytical methods.

- Deuterium Labeling: **Hydrazine-D4** serves as a versatile reagent for introducing deuterium into organic molecules. This is particularly valuable in mechanistic studies to trace reaction pathways and in the synthesis of deuterated pharmaceutical compounds to investigate the kinetic isotope effect, potentially leading to improved metabolic stability.

- Mass Spectrometry: In quantitative analysis, particularly in pharmacokinetic and pharmacodynamic studies, deuterated standards are the gold standard. **Hydrazine-D4** can be used to synthesize deuterated metabolites or drug candidates, which serve as internal standards to correct for matrix effects and variations in instrument response, ensuring high accuracy and precision.

Experimental Protocol: Deuteration of a Carbonyl Compound via Wolff-Kishner Reduction

This protocol outlines a general procedure for the deuteration of a ketone to the corresponding methylene group using **Hydrazine-D4** in a modified Wolff-Kishner reduction.

Materials:

- Ketone substrate
- **Hydrazine-D4** monodeuterate
- Sodium metal
- Diethylene glycol (anhydrous)

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- Deuterium oxide (D_2O)
- Argon or Nitrogen gas supply
- Standard glassware for anhydrous reactions

Procedure:

- Reaction Setup: Assemble a round-bottom flask with a reflux condenser under an inert atmosphere (Argon or Nitrogen).
- Alkoxide Formation: In the flask, dissolve sodium metal in diethylene glycol by heating to form the sodium alkoxide. This should be done with caution.
- Addition of Reactants: Cool the mixture and add the ketone substrate, followed by the dropwise addition of **Hydrazine-D4** monodeuterate.
- Hydrazone Formation: Heat the mixture gently to facilitate the formation of the hydrazone intermediate. Water (D_2O) will be evolved.
- Decomposition and Deuteration: Increase the temperature to allow for the decomposition of the hydrazone and the elimination of nitrogen gas. The in-situ generated diimide will reduce the carbonyl group to a methylene group, with deuterium incorporation from the D_2O present.
- Workup: After the reaction is complete (monitored by TLC or GC-MS), cool the mixture, and quench with D_2O. Extract the product with a suitable organic solvent (e.g., diethyl ether, dichloromethane).
- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. Purify the product by column chromatography or distillation.

Self-Validating System: The success of the deuteration can be confirmed by ^1H NMR (disappearance of the methylene protons) and ^2H NMR (appearance of a deuterium signal) spectroscopy, as well as by mass spectrometry, which will show the expected mass shift corresponding to the incorporated deuterium atoms.

Safety and Handling

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Hydrazine and its derivatives are hazardous and must be handled with appropriate safety precautions.

- Toxicity: Hydrazine is a suspected carcinogen and is highly toxic.
- Handling: Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Storage: Store **Hydrazine-D4** in a tightly sealed container in a cool, dry, and well-ventilated area, away from oxidizing agents and sources of ignition.

This guide provides a foundational understanding of **Hydrazine-D4** for its effective and safe use in a research setting. For specific applications, further optimization of protocols and a thorough review of relevant literature are always recommended.

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Sources

- 1. (2H4)Hydrazine | CAS#:13762-95-3 | Chemsrc [chemsrc.com]
- 2. Hydrazine-d4 monodeuterate | CAS 102096-80-0 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 3. 肼-d4 単気化合物 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 4. ヒドラジン-d4 モノ重水素 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 5. 肼-d4 単気化合物 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
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